

Application of 1-Benzyl-4-piperidinol-d4 in Forensic Toxicology

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Compound of Interest

Compound Name: *1-Benzyl-4-piperidinol-3,3,5,5-d4*

Cat. No.: *B565265*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Benzyl-4-piperidinol is a known precursor in the clandestine synthesis of fentanyl and its analogues. Its detection and quantification in forensic samples can be crucial for identifying illicit drug manufacturing activities. 1-Benzyl-4-piperidinol-d4, a deuterated analogue, serves as an ideal internal standard for quantitative analysis by mass spectrometry. The use of a stable isotope-labeled internal standard is a gold-standard practice in forensic toxicology, as it mimics the analyte's behavior during sample preparation and ionization, thus correcting for variations and improving the accuracy and precision of the results.^{[1][2]} This document provides a detailed application note and protocol for the use of 1-Benzyl-4-piperidinol-d4 in the forensic toxicological analysis of 1-Benzyl-4-piperidinol.

Data Presentation

The following table summarizes the typical validation parameters for the quantification of 1-Benzyl-4-piperidinol in biological matrices using 1-Benzyl-4-piperidinol-d4 as an internal standard by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Parameter	Result
Linearity (ng/mL)	0.5 - 200
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD) (ng/mL)	0.1
Limit of Quantification (LOQ) (ng/mL)	0.5
Intra-day Precision (%RSD)	< 10%
Inter-day Precision (%RSD)	< 15%
Accuracy (%RE)	\pm 15%
Recovery (%)	85 - 105%
Matrix Effect (%)	< 15%

Experimental Protocols

Scope

This protocol describes a method for the quantitative determination of 1-Benzyl-4-piperidinol in human urine and blood samples using 1-Benzyl-4-piperidinol-d4 as an internal standard, followed by analysis with LC-MS/MS.

Materials and Reagents

- 1-Benzyl-4-piperidinol analytical standard
- 1-Benzyl-4-piperidinol-d4 internal standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Deionized water (18 MΩ·cm)

- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Human urine and blood (drug-free)

Instrumentation

- Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS) equipped with an electrospray ionization (ESI) source.
- Analytical column (e.g., C18, 2.1 x 100 mm, 1.8 μ m)

Sample Preparation (Solid-Phase Extraction)

- Sample Pre-treatment: To 1 mL of urine or plasma, add 10 μ L of the 1-Benzyl-4-piperidinol-d4 internal standard solution (1 μ g/mL in methanol). Vortex for 10 seconds.
- SPE Cartridge Conditioning: Condition the SPE cartridge with 2 mL of methanol followed by 2 mL of deionized water.
- Sample Loading: Load the pre-treated sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 2 mL of 5% methanol in water.
- Elution: Elute the analyte and internal standard with 2 mL of methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 μ L of the mobile phase.

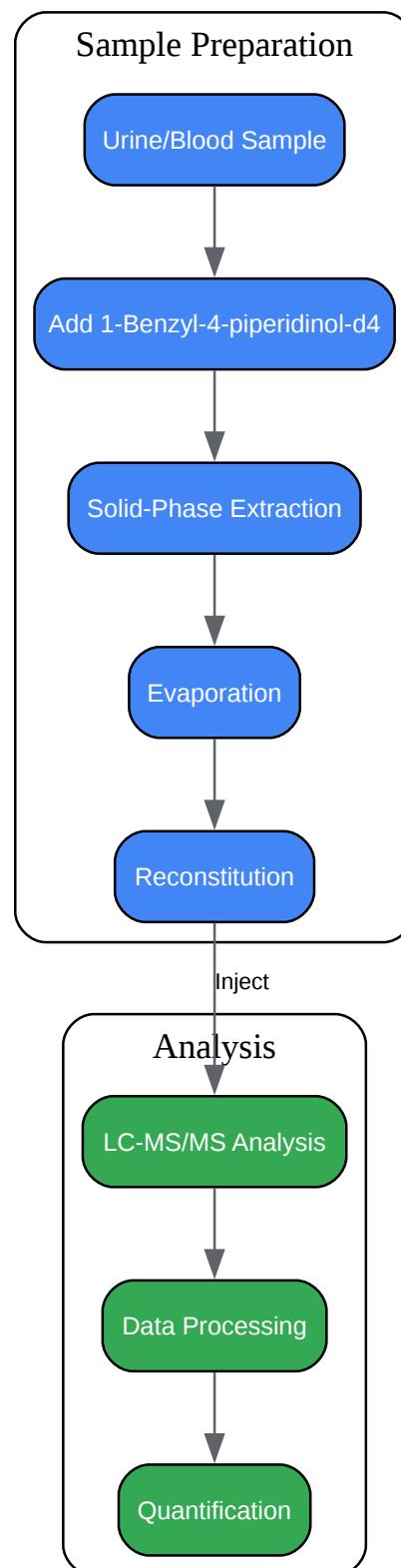
LC-MS/MS Analysis

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-1 min: 10% B
 - 1-5 min: 10-90% B

- 5-6 min: 90% B
- 6-6.1 min: 90-10% B
- 6.1-8 min: 10% B
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MS/MS Transitions (MRM):
 - 1-Benzyl-4-piperidinol: Q1: 192.2 -> Q3: 91.1
 - 1-Benzyl-4-piperidinol-d4: Q1: 196.2 -> Q3: 91.1

Visualizations

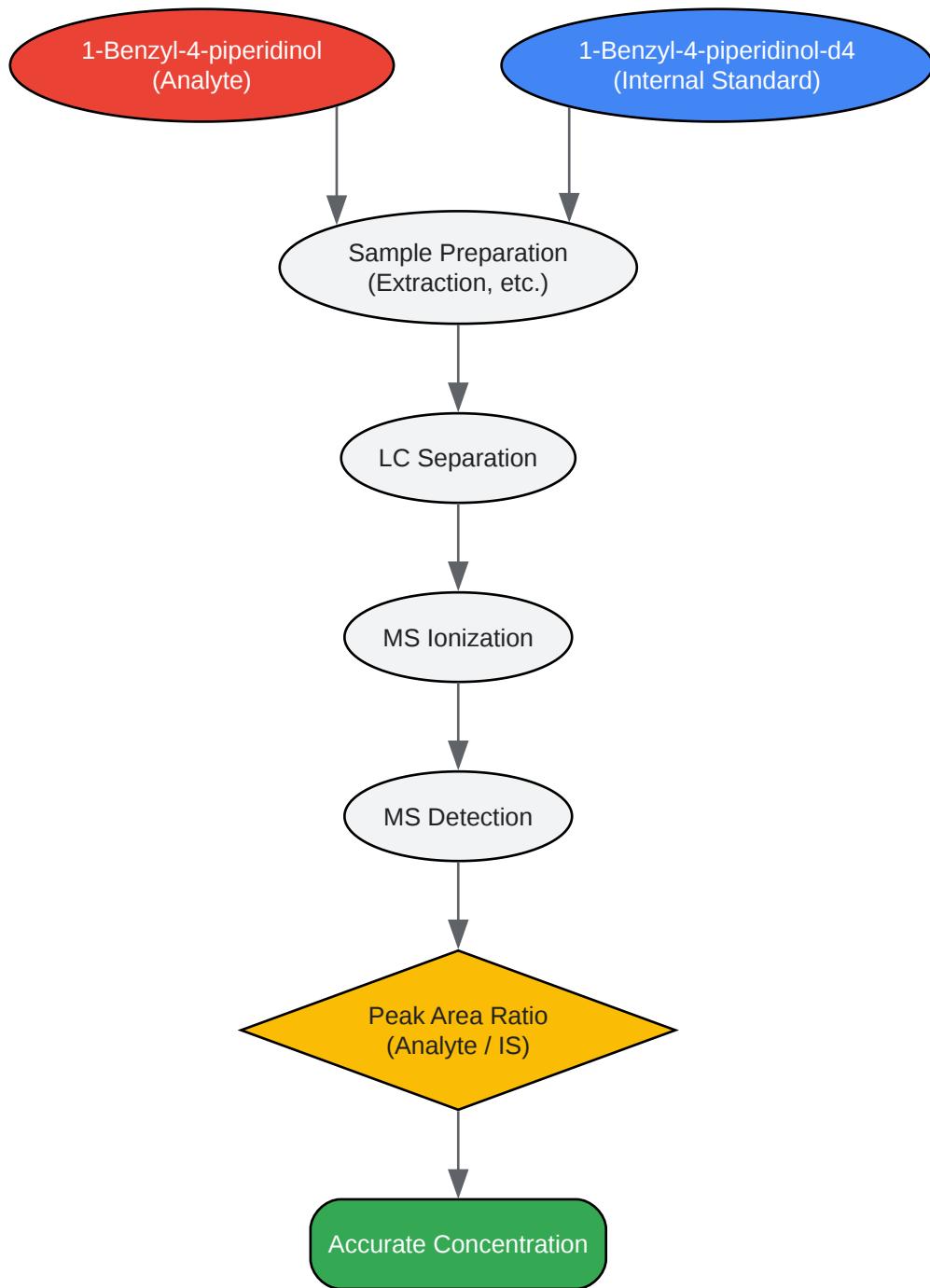
Experimental Workflow



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Caption: Workflow for the quantitative analysis of 1-Benzyl-4-piperidinol.

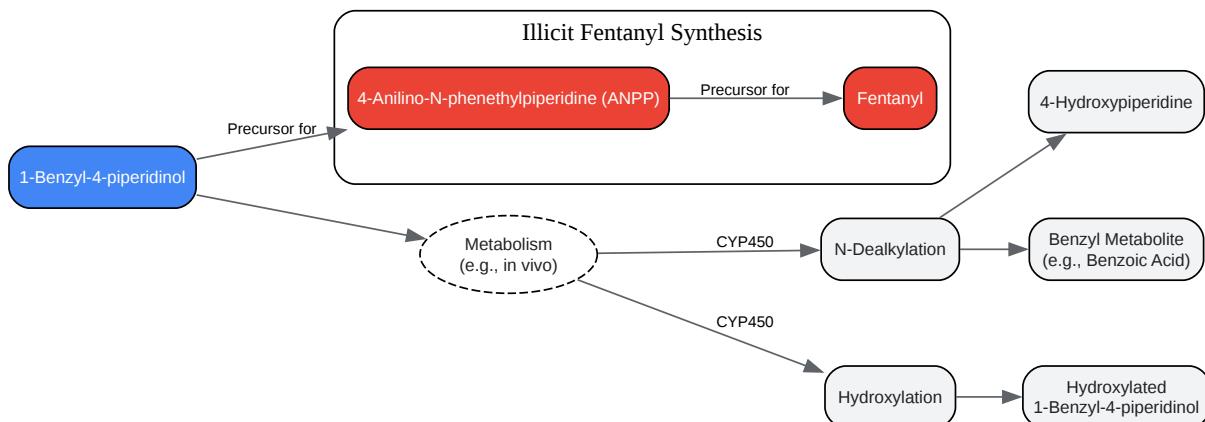
Logical Relationship of Internal Standard Use



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Caption: Role of the deuterated internal standard in quantitative analysis.

Putative Metabolic Pathway of 1-Benzyl-4-piperidinol



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Caption: Putative metabolic fate and synthetic use of 1-Benzyl-4-piperidinol.

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References

- 1. Quantitation of Fentanyl and Metabolites from Liver Tissue Using a Validated QuEChERS Extraction and LC-MS-MS Analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fentanyl and its analogues in clinical and forensic toxicology - PubMed [pubmed.ncbi.nlm.nih.gov]
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